

Fenpipalone: A Technical Guide to Solubility and Stability Profiling

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Compound of Interest

Compound Name: *Fenpipalone*

Cat. No.: *B1672527*

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Disclaimer: Publicly available, detailed experimental data on the solubility and stability of **Fenpipalone** is limited. This guide is a comprehensive framework based on established principles of pharmaceutical analysis and drug development. It outlines the requisite experimental protocols, data presentation, and logical workflows for a thorough investigation of **Fenpipalone's** physicochemical properties.

Introduction

Fenpipalone is a chemical entity with the molecular formula $C_{17}H_{22}N_2O_2$ and a molecular weight of 286.37 g/mol [1]. As with any compound under investigation for potential therapeutic applications, a comprehensive understanding of its solubility and stability is paramount. These parameters are critical for formulation development, determining appropriate storage conditions, and ensuring the safety and efficacy of the final drug product. This document provides a technical framework for the systematic evaluation of **Fenpipalone's** solubility and stability profile.

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) in various media is a critical determinant of its bioavailability and formulation feasibility. A comprehensive solubility profile for **Fenpipalone** would involve determining its solubility in a range of aqueous and organic solvents.

Experimental Protocol: Equilibrium Solubility Determination

The equilibrium solubility of **Fenpipalone** would be determined using the shake-flask method.

- **Preparation of Solutions:** Saturated solutions of **Fenpipalone** would be prepared by adding an excess amount of the compound to a series of vials containing different solvents (e.g., water, phosphate buffer at various pH levels, ethanol, propylene glycol, and polyethylene glycol).
- **Equilibration:** The vials would be sealed and agitated in a constant temperature water bath (e.g., 25°C and 37°C) for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- **Sample Collection and Analysis:** After equilibration, the solutions would be filtered through a suitable syringe filter (e.g., 0.45 µm PTFE) to remove undissolved solids. The concentration of **Fenpipalone** in the filtrate would be determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection[2][3].
- **Data Reporting:** Solubility would be reported in units such as mg/mL or µg/mL.

Data Presentation: Fenpipalone Solubility

The following tables present a template for the structured presentation of solubility data.

Table 1: Aqueous Solubility of **Fenpipalone** at Different pH Values (25°C)

pH	Solubility (mg/mL)	Standard Deviation
1.2		
4.5		
6.8		
7.4		
9.0		

Table 2: Solubility of **Fenpipalone** in Various Solvents (25°C)

Solvent	Solubility (mg/mL)	Standard Deviation
Water		
Ethanol		
Propylene Glycol		
Polyethylene Glycol 400		
Dimethyl Sulfoxide (DMSO)		

Stability Profile

Stability testing is crucial to determine the shelf-life of a drug substance and to identify potential degradation products. A comprehensive stability study for **Fenpipalone** would involve forced degradation studies and long-term stability testing under various environmental conditions.

Experimental Protocol: Forced Degradation Studies

Forced degradation, or stress testing, is performed to identify potential degradation pathways and to develop a stability-indicating analytical method[4].

- Stress Conditions: Solutions of **Fenpipalone** would be subjected to various stress conditions as recommended by the International Council for Harmonisation (ICH) guidelines. These conditions would include:
 - Acidic Hydrolysis: e.g., 0.1 M HCl at 60°C for 24 hours.
 - Alkaline Hydrolysis: e.g., 0.1 M NaOH at 60°C for 24 hours.
 - Oxidative Degradation: e.g., 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Degradation: The solid drug substance would be exposed to dry heat (e.g., 80°C) for 48 hours.

- Photostability: The solid drug substance and a solution would be exposed to UV and visible light as per ICH Q1B guidelines.
- Sample Analysis: At specified time points, samples would be withdrawn and analyzed using a stability-indicating HPLC method. This method should be capable of separating the intact **Fenpipalone** from its degradation products[2][5]. Mass spectrometry (MS) would be used to identify the structure of the major degradation products[6][7][8].
- Kinetic Analysis: The degradation of **Fenpipalone** under each stress condition would be monitored over time to determine the degradation kinetics (e.g., zero-order, first-order)[4][9].

Data Presentation: Fenpipalone Stability

The results of the stability studies would be summarized in the following tables.

Table 3: Summary of Forced Degradation Studies for **Fenpipalone**

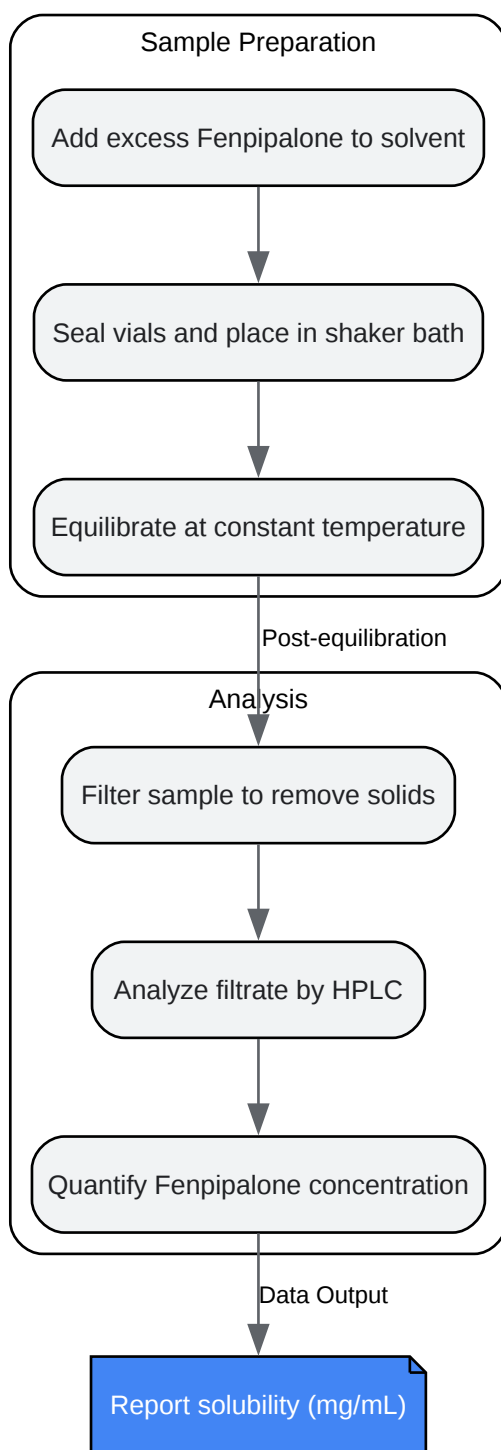
Stress Condition	% Degradation	Number of Degradants	Major Degradant (m/z)
0.1 M HCl, 60°C, 24h			
0.1 M NaOH, 60°C, 24h			
3% H ₂ O ₂ , RT, 24h			
Dry Heat, 80°C, 48h			
Photolytic (UV/Vis)			

Table 4: Degradation Kinetics of **Fenpipalone** under Stress Conditions

Stress Condition	Kinetic Model	Rate Constant (k)	Half-life ($t_{1/2}$)	Shelf-life (t_{90})
Acidic Hydrolysis				
Alkaline Hydrolysis				
Oxidative Degradation				

Visualizations

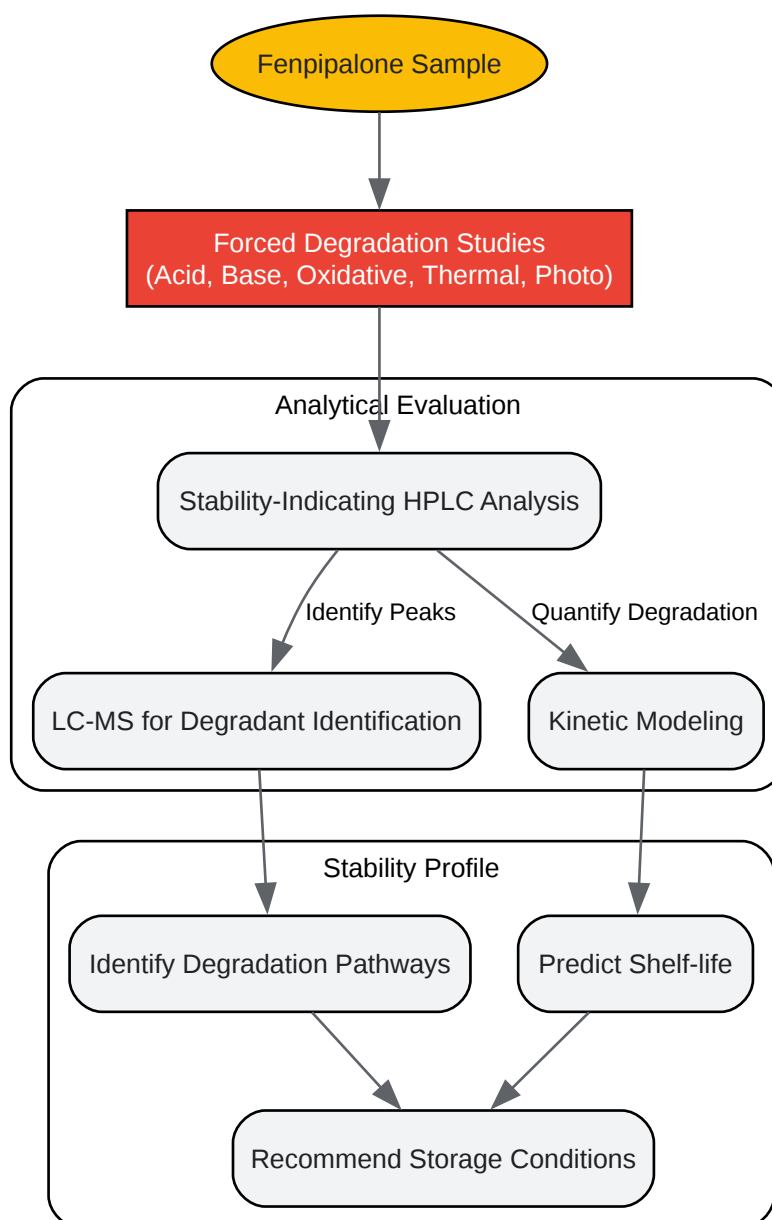
Experimental Workflow for Solubility Determination



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Caption: Workflow for Equilibrium Solubility Determination.

Logical Flow for Stability Assessment



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Caption: Logic Diagram for **Fenpipalone** Stability Assessment.

Conclusion

The technical framework outlined in this document provides a robust methodology for the comprehensive characterization of **Fenpipalone**'s solubility and stability. The successful execution of these studies is essential for advancing the development of **Fenpipalone** as a potential therapeutic agent. The resulting data will be invaluable for formulation scientists,

analytical chemists, and regulatory professionals. Further research to generate specific experimental data for **Fenpipalone** is highly recommended.

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